

Toxicological Profile of 2,4,4-Trimethylhexane: A Review of Available Data

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Compound of Interest

Compound Name: 2,4,4-Trimethylhexane

Cat. No.: B091184

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Disclaimer: This document summarizes the currently available toxicological information on **2,4,4-Trimethylhexane**. A comprehensive review of scientific literature and databases reveals a significant scarcity of specific toxicological studies for this compound. The toxicological properties of **2,4,4-Trimethylhexane** have not been thoroughly investigated.[1] Therefore, this guide outlines the known information and highlights the existing data gaps to inform future research.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of a compound is fundamental to assessing its toxicological potential. The available data for **2,4,4-Trimethylhexane** is summarized below.

Property	Value	Reference
Molecular Formula	C9H20	[2]
Molecular Weight	128.25 g/mol	[2]
CAS Number	16747-30-1	[2]
Appearance	Colorless clear liquid	[1]
Boiling Point	125 - 127 °C	[1]
Melting Point	-120.15°C	[1]
Density	0.716 g/mL at 20 °C	[1]
Flash Point	13 °C (closed cup)	[1]
Water Solubility	No data available	[1]

Toxicological Data

Detailed toxicological studies such as acute toxicity (e.g., LD50), sub-chronic and chronic toxicity, genotoxicity, carcinogenicity, and reproductive toxicity for **2,4,4-Trimethylhexane** are not available in the public domain.[1] The International Agency for Research on Cancer (IARC) has not classified **2,4,4-Trimethylhexane** as a carcinogen.[1]

General toxicological information is limited to safety data sheets, which indicate the potential for irritation.[3][4] In the absence of specific data, information on structurally similar compounds, such as other isomers of nonane or branched-chain alkanes, may provide some indication of potential hazards, but this should be interpreted with caution. For instance, studies on 2,2,4-trimethylpentane have shown kidney and liver effects in rats after chronic exposure.[5][6] However, it is crucial to note that toxicological properties can vary significantly between isomers.

Hazard Identification and Precautionary Measures

Based on the available safety data sheets, **2,4,4-Trimethylhexane** is a flammable liquid and vapor.[3] Standard precautionary measures for handling flammable liquids should be followed, including keeping it away from heat, sparks, open flames, and hot surfaces.[1] Use in a well-

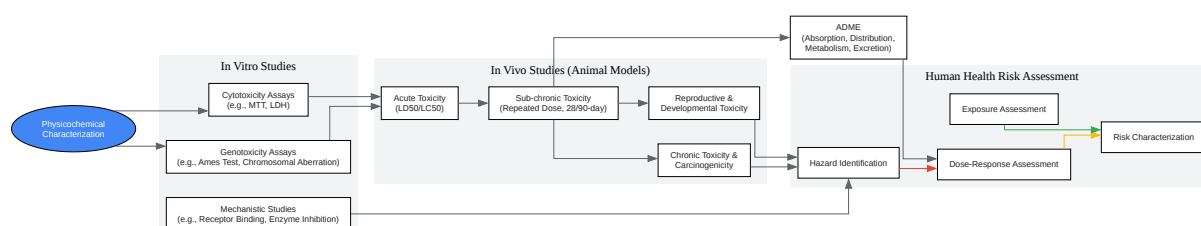
ventilated area and wearing appropriate personal protective equipment (gloves, protective clothing, eye and face protection) is recommended.[1]

Experimental Protocols

Due to the lack of specific toxicological studies for **2,4,4-Trimethylhexane**, no detailed experimental protocols can be provided.

Logical Workflow for Toxicological Assessment

In the absence of specific experimental data and signaling pathways for **2,4,4-Trimethylhexane**, a generalized workflow for the toxicological assessment of a chemical compound is presented below. This diagram illustrates the logical progression of studies typically undertaken to characterize the potential hazards of a substance.



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Caption: A generalized workflow for the toxicological assessment of a chemical.

Signaling Pathways

There is no information available in the reviewed literature regarding specific signaling pathways affected by **2,4,4-Trimethylhexane**.

Conclusion and Future Directions

The current body of scientific literature lacks specific toxicological data for **2,4,4-Trimethylhexane**. The information available is general and primarily derived from safety data sheets. To adequately characterize the potential risks to human health and the environment, comprehensive toxicological studies are necessary. Future research should prioritize conducting a battery of tests, including acute, sub-chronic, and chronic toxicity studies, as well as assessments of genotoxicity, carcinogenicity, and reproductive/developmental toxicity. Such data are essential for establishing safe exposure limits and for the informed risk assessment of this compound.

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